

Application Note: Preparation of Fingolimod-d4 Stock and Working Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fingolimod-d4*

Cat. No.: *B602462*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

Fingolimod-d4 is the deuterium-labeled version of Fingolimod (FTY720), an immunomodulating drug used in the treatment of multiple sclerosis.[1][2] In a research context, particularly in pharmacokinetic and bioanalytical studies, **Fingolimod-d4** serves as a critical internal standard for the quantification of Fingolimod in biological matrices using methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[3] Accurate and consistent preparation of stock and working solutions is paramount to ensure the reliability and reproducibility of experimental results. This document provides a detailed protocol for the preparation of **Fingolimod-d4** solutions.

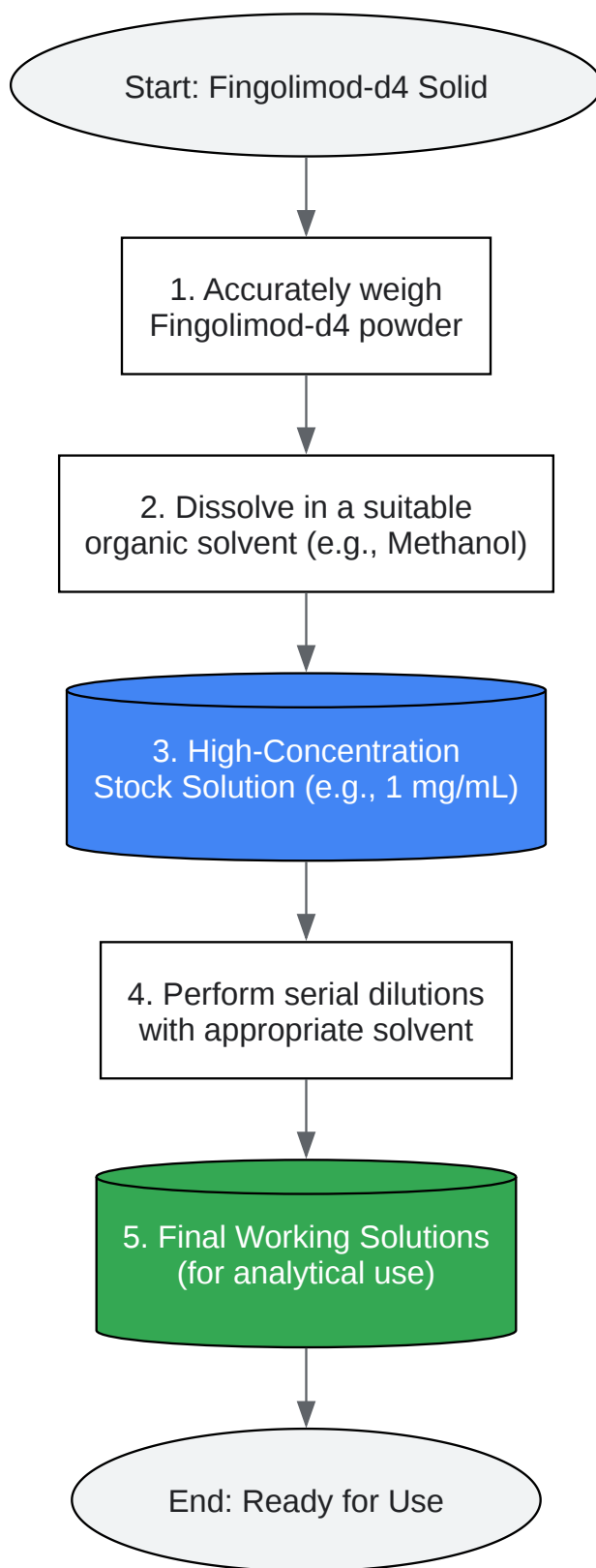
Quantitative Data Summary

The key properties of **Fingolimod-d4** are summarized in the table below for easy reference.

Property	Value	Source(s)
Chemical Name	2-amino-2-(4-octylphenethyl)propane-1,1,3,3-d4-1,3-diol	[3][4]
Molecular Formula	C ₁₉ H ₂₉ D ₄ NO ₂	[3][5]
Molecular Weight	311.5 g/mol	[3][5][6]
CAS Number	1346747-38-3	[3][5]
Appearance	Off-white solid	[4]
Purity	≥98%	[7]
Solubility (Organic)	DMF: ≥ 20 mg/mL DMSO: ≥ 10 mg/mL Ethanol: 5 mg/mL Methanol: Soluble	[3][4][8]
Storage (Solid)	2-8 °C or -20°C	[4][7]
Storage (in Solvent)	-80°C (up to 6 months)-20°C (up to 1 month)	[8]

Experimental Workflow Diagram

The following diagram illustrates the overall workflow for preparing **Fingolimod-d4** stock and working solutions from the solid compound.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fingolimod | C₁₉H₃₃NO₂ | CID 107970 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Fingolimod-D4 - Daicel Pharma Standards [daicelpharmastandards.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
- 6. Fingolimod-d4 | C₁₉H₃₃NO₂ | CID 71316987 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. usbio.net [usbio.net]
- 8. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Note: Preparation of Fingolimod-d4 Stock and Working Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602462#how-to-prepare-fingolimod-d4-stock-and-working-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com